

ZN148: Application Notes and Protocols for In Vitro Evaluation

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Compound of Interest

Compound Name: ZN148

Cat. No.: B15605679

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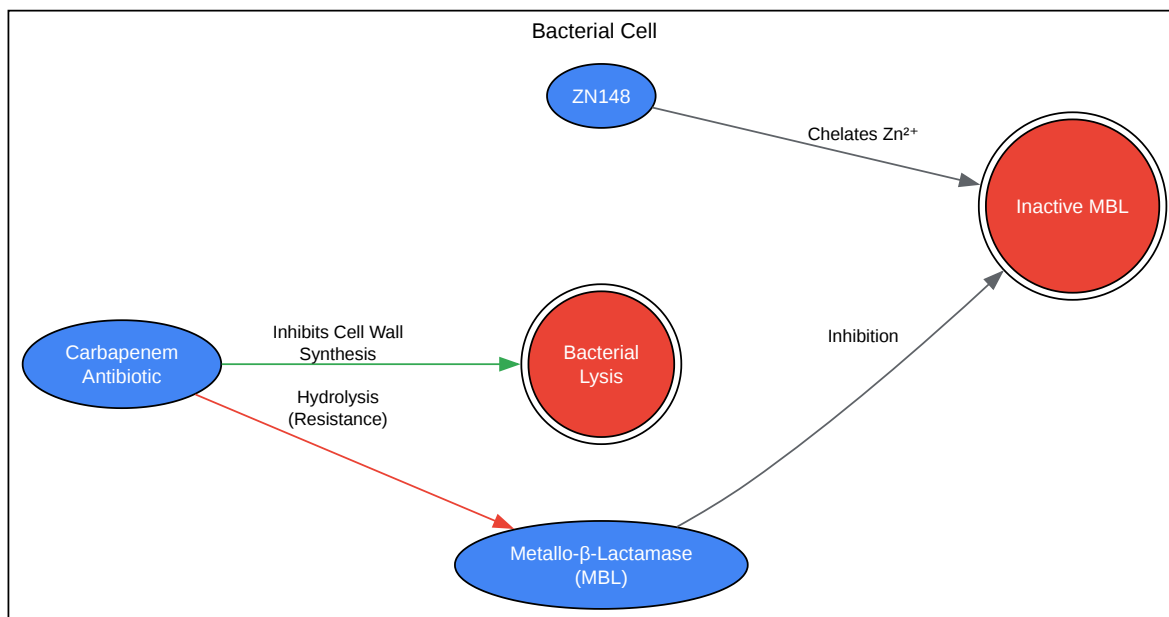
For Researchers, Scientists, and Drug Development Professionals

Abstract

ZN148 is a promising, synthetic, modular metallo- β -lactamase (MBL) inhibitor.^{[1][2][3][4]} It acts as a zinc-chelating agent, effectively reversing carbapenem resistance in a broad range of Gram-negative pathogens.^{[1][2][3][4]} In vitro studies have demonstrated its ability to restore the bactericidal activity of carbapenems, such as meropenem, against MBL-producing clinical isolates.^{[1][3]} This document provides detailed protocols for the in vitro evaluation of **ZN148**, based on established methodologies. It also presents key quantitative data and visual representations of its mechanism of action and experimental workflows.

Mechanism of Action

ZN148 functions by targeting the zinc ions essential for the catalytic activity of metallo- β -lactamases (MBLs). These enzymes are a primary cause of carbapenem resistance in Gram-negative bacteria. The proposed mechanism involves **ZN148** chelating and removing zinc from the MBL active site, leading to time-dependent, irreversible inhibition of the enzyme.^{[1][2][3]} This inactivation of MBLs restores the efficacy of carbapenem antibiotics, allowing them to effectively target and kill the resistant bacteria.^{[1][2][3][4]}



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Caption: Mechanism of **ZN148** action.

Quantitative In Vitro Data

The following tables summarize the key quantitative data for **ZN148** from in vitro studies.

Table 1: Enzyme Inhibition Kinetics of **ZN148**[1]

Enzyme	k_{inact} (min ⁻¹)	K _I (mM)	k_{inact}/K_I (min ⁻¹ mM ⁻¹)
VIM-2	-	-	6.6
NDM-1	-	-	0.19

KI represents the inhibitor concentration for half-maximum inactivation, k_{inact} is the first-order rate constant, and k_{inact}/K_I indicates catalytic efficiency. Data for k_{inact} and K_I were not individually provided in the source material.

Table 2: Inhibition Constant (K_I) of **ZN148**[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Enzyme	K_I (μM)
NDM-1	310
VIM-2	24

Table 3: In Vitro Cytotoxicity of **ZN148**[\[1\]](#)

Cell Line	IC ₅₀ (μM)
HepG2 (Human Hepatocarcinoma)	>100

Experimental Protocols

Antimicrobial Susceptibility Testing (AST)

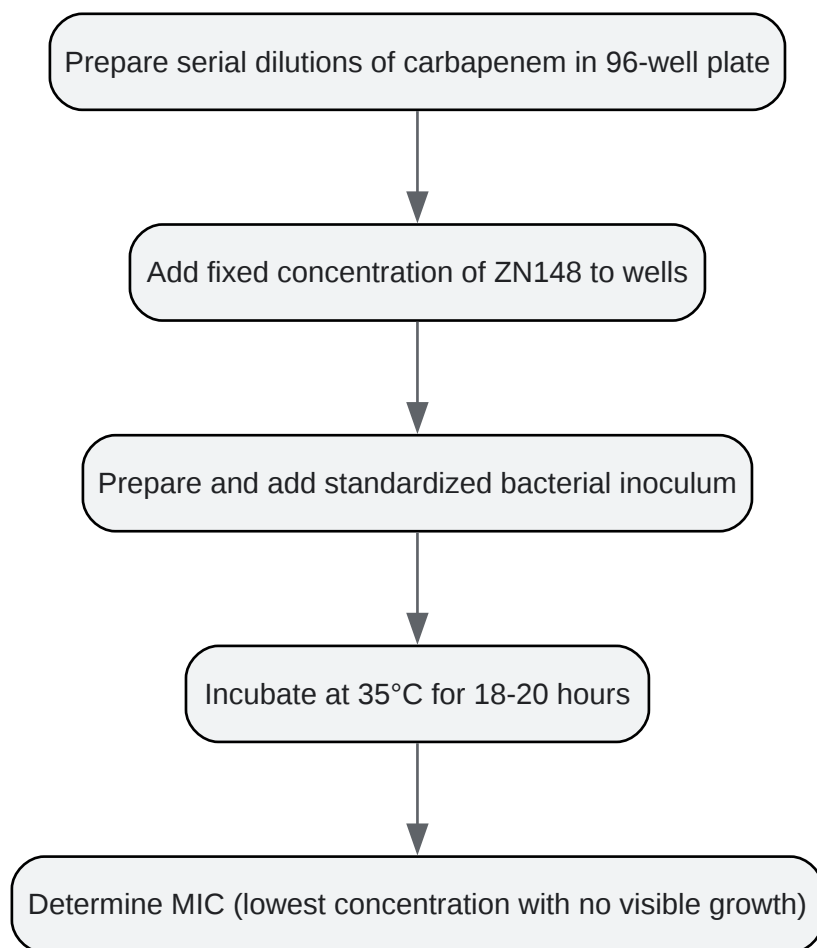
This protocol determines the Minimum Inhibitory Concentration (MIC) of carbapenems in combination with **ZN148** against MBL-producing bacterial strains.

Materials:

- MUELLER-HINTON BROTH (MHB)
- 96-well microtiter plates
- Bacterial inoculum (0.5 McFarland standard)
- Carbapenem antibiotic (e.g., meropenem) stock solution
- **ZN148** stock solution
- Incubator (35°C)

Procedure:

- Prepare two-fold serial dilutions of the carbapenem antibiotic in MHB in the 96-well plates.
- For the combination testing, add a fixed concentration of **ZN148** (e.g., 50 μ M) to each well containing the serially diluted carbapenem.[\[1\]](#)[\[3\]](#)
- Prepare a bacterial suspension equivalent to a 0.5 McFarland standard and dilute it to achieve a final inoculum of approximately 5×10^5 CFU/mL in each well.
- Inoculate the wells with the bacterial suspension.
- Incubate the plates at 35°C for 18-20 hours.[\[6\]](#)
- The MIC is determined as the lowest concentration of the carbapenem (in the presence of **ZN148**) that shows no visible bacterial growth.[\[6\]](#)



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Caption: Antimicrobial Susceptibility Testing workflow.

Time-Kill Assay

This assay evaluates the bactericidal or bacteriostatic activity of **ZN148** in combination with a carbapenem over time.

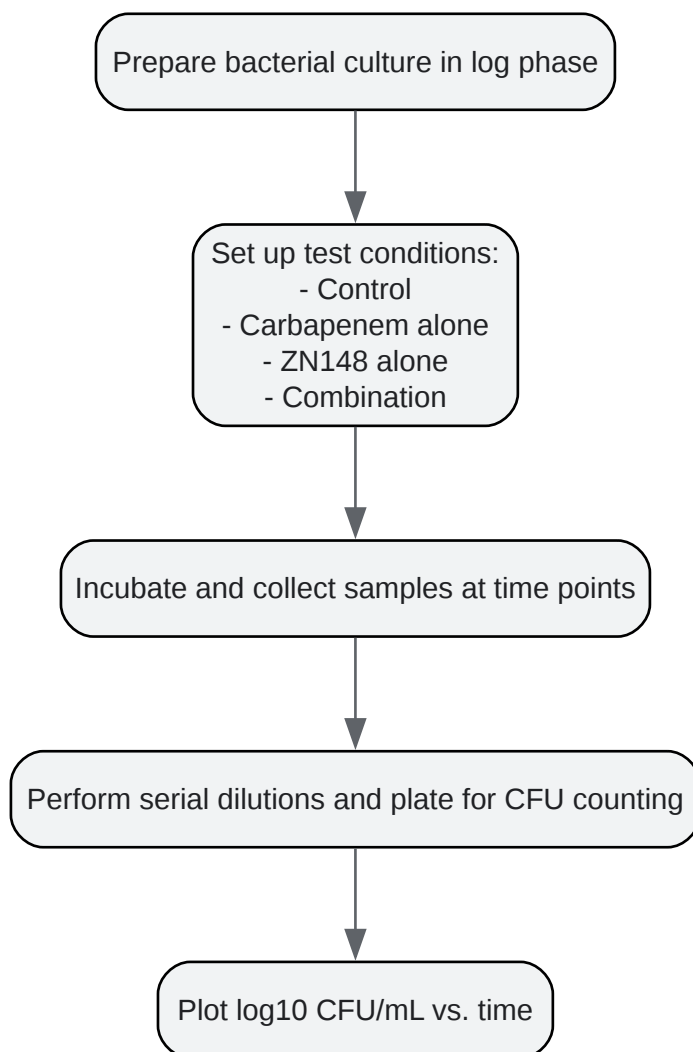
Materials:

- MHB or appropriate broth medium
- Bacterial culture in logarithmic growth phase
- Carbapenem antibiotic (e.g., meropenem)
- **ZN148**
- Shaking incubator
- Agar plates for colony counting
- Spectrophotometer

Procedure:

- Grow a bacterial culture to the early logarithmic phase.
- Dilute the culture in fresh broth to a starting concentration of approximately 1×10^6 CFU/mL.
- Set up different experimental flasks:
 - Growth control (no drug)
 - Carbapenem alone (at a specific concentration, e.g., 4 mg/L)[1][3]
 - **ZN148** alone (e.g., 50 μ M or 100 μ M)[1][3]

- Carbapenem in combination with **ZN148**^{[1][3]}
- Incubate the flasks in a shaking incubator at 37°C.
- At various time points (e.g., 0, 2, 4, 8, 24 hours), withdraw aliquots from each flask.
- Perform serial dilutions of the aliquots and plate them on agar plates to determine the viable colony counts (CFU/mL).
- Incubate the plates overnight and count the colonies.
- Plot the log₁₀ CFU/mL against time to visualize the killing kinetics. A bactericidal effect is typically defined as a ≥3-log₁₀ reduction in CFU/mL compared to the initial inoculum.



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